

Personal protective equipment for handling 1,3-Propanediol-d2

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Compound of Interest

Compound Name: 1,3-Propanediol-d2

Cat. No.: B3044168

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Essential Safety and Handling Guide for 1,3-Propanediol-d2

This guide provides immediate, essential safety and logistical information for the handling and disposal of **1,3-Propanediol-d2**. All personnel should familiarize themselves with these procedures before working with this compound.

Personal Protective Equipment (PPE)

To ensure safety when handling **1,3-Propanediol-d2**, the following personal protective equipment is mandatory.

PPE Category	Item	Standard/Specification
Eye/Face Protection	Safety glasses with side-shields	Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) [1] [2]
Skin Protection	Chemical resistant gloves (e.g., Nitrile rubber, PVC)	Inspected prior to use, conforming to EN 374 [1] [3] [4]
Lab coat or chemical apron	To prevent skin contact [2] [5]	
Respiratory Protection	Not generally required with adequate ventilation	Use a NIOSH/MSHA or EN 149 approved respirator if ventilation is inadequate or if mists/aerosols are generated [1] [2]

Operational Plan: Safe Handling Procedure

Adherence to this step-by-step guide is critical for minimizing exposure and ensuring a safe laboratory environment.

- Preparation:
 - Ensure a well-ventilated work area, such as a fume hood.[\[2\]](#)[\[5\]](#)
 - Confirm that an eyewash station and safety shower are readily accessible.[\[6\]](#)
 - Inspect all PPE for integrity before use.[\[1\]](#)
- Handling the Compound:
 - Avoid all personal contact, including inhalation of vapors or mists.[\[3\]](#)
 - Wash hands thoroughly after handling.[\[2\]](#)[\[5\]](#)
 - Store in a cool, dry, and well-ventilated place in a tightly closed container.[\[1\]](#)[\[2\]](#)[\[5\]](#)
 - Keep away from heat, sparks, and open flames.[\[2\]](#)[\[5\]](#)

- Avoid contact with incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.[2][3]
- In Case of Exposure:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2][5]
 - Skin Contact: Remove contaminated clothing and flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.[1][2][5]
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[1][2]
 - Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[2][3][5]

Disposal Plan

Proper disposal of **1,3-Propanediol-d2** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect surplus and non-recyclable solutions in a suitable, closed container labeled for chemical waste.[1]
 - Absorb spills with an inert material (e.g., sand, earth, vermiculite) and place in a chemical waste container.[1][2][5]
- Disposal Method:
 - Dispose of waste through a licensed disposal company.[1][7]
 - Do not allow the product to enter drains.[1]

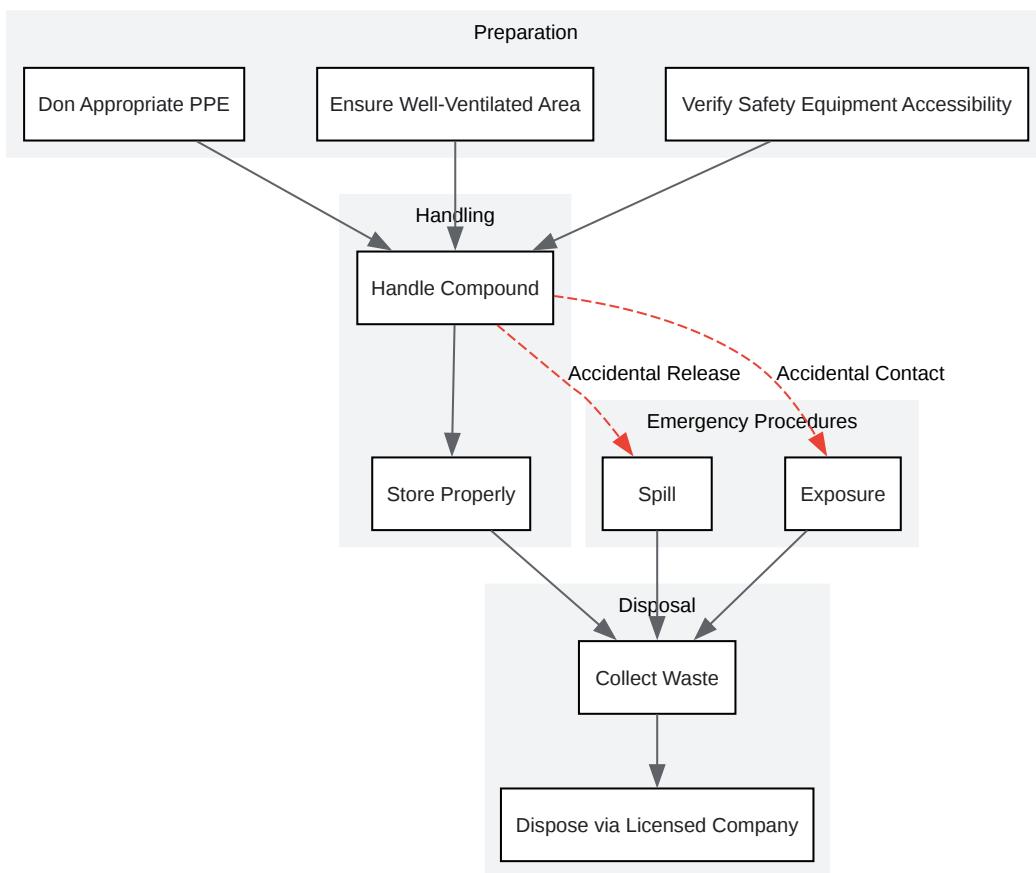
- All waste disposal must be handled in accordance with local, state, and federal regulations.[3]

Quantitative Data Summary

Property	Value
CAS Number	504-63-2 (for 1,3-Propanediol)
Molecular Formula	C ₃ H ₆ D ₂ O ₂
Molecular Weight	78.11 g/mol
Boiling Point	214 °C (417.2 °F)[8]
Melting Point	-27 °C (-16.6 °F)[7]
Flash Point	140 °C (284 °F)[8]
Autoignition Temperature	400 °C (752 °F)[2][9]
Specific Gravity	1.05[3]
Vapor Pressure	<0.1 mbar @ 20 °C[8]

Experimental Workflow

Safe Handling and Disposal Workflow for 1,3-Propanediol-d2

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Caption: Workflow for the safe handling and disposal of **1,3-Propanediol-d2**.

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